

Bax Inhibitor Peptide P5: Cell Permeability & Technical Specifications

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Compound of Interest

Compound Name: *Bax inhibitor peptide P5*

Cat. No.: *B12356216*

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Content Type: Technical Guide / Whitepaper Subject: **Bax Inhibitor Peptide P5** (VPMLK)

Synonyms: BIP-V5, V5 Peptide, Cell-Penetrating Pentapeptide (CPP5)

Executive Summary

Bax Inhibitor Peptide P5 (also designated as V5 or BIP-V5) is a cell-permeable pentapeptide designed to prevent mitochondrial apoptosis by inhibiting the pro-apoptotic protein Bax.^[1]

Unlike many peptide therapeutics that require conjugation to bulky transporter sequences (e.g., HIV-TAT, Penetratin), P5 possesses intrinsic cell permeability.

This guide analyzes the physicochemical basis of P5's uptake, its specific mechanism of action, and validated protocols for its use in cytoprotection assays. It is intended for researchers optimizing apoptosis inhibition in in vitro and in vivo models.

Physicochemical Properties & Sequence Identity

Confusion often arises regarding the nomenclature of Bax inhibitor peptides. Commercially, "P5" and "V5" refer to the same pharmacophore derived from the Bax-binding domain of the Ku70 protein.^{[2][3]}

Peptide Sequence and Structure

Property	Specification
Sequence	H-Val-Pro-Met-Leu-Lys-OH (VPMLK)
Molecular Weight	586.79 g/mol
Origin	Derived from the Bax-binding domain of Ku70 (residues 539–543 in mouse/rat; 578–582 in human).
Solubility	Soluble in water (up to 1 mg/mL) and DMSO.
Stability	Stable in cell culture media for ~72 hours (3 days).

Intrinsic Cell Permeability

The defining feature of P5 is its ability to cross cell membranes without the aid of macromolecular carriers or transfection reagents.

- **Mechanism of Uptake:** Research indicates that P5 uptake is energy-independent. Uptake occurs efficiently at both 37°C and 4°C, ruling out classic endocytosis (which is inhibited at low temperatures) as the primary route. This suggests a mechanism of direct translocation or passive diffusion facilitated by the peptide's specific amphipathic character.
- **Localization:** Upon entry, P5 distributes throughout the cytosol, where it interacts with monomeric Bax.
- **Comparison to TAT-Peptides:** Unlike TAT-conjugated peptides, which often get trapped in endosomes, P5's direct translocation allows for immediate cytosolic bioavailability.

Mechanism of Action

In healthy cells, the DNA repair protein Ku70 sequesters the pro-apoptotic protein Bax in the cytosol, preventing it from damaging mitochondria. Apoptotic stress signals (e.g., chemotherapy, UV radiation) trigger the acetylation of Ku70, causing it to release Bax.

P5 acts as a Ku70 mimetic. It binds to the exposed activation site of Bax, preventing the conformational changes necessary for Bax to insert into the mitochondrial outer membrane (MOM).

Signaling Pathway Diagram

The following diagram illustrates the intervention point of P5 within the apoptotic cascade.



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Figure 1: Mechanism of Action. P5 mimics Ku70, binding cytosolic Bax and preventing its translocation to the mitochondria.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

To ensure scientific integrity, the following protocols are designed with built-in controls.

Preparation and Handling

- **Reconstitution:** Dissolve lyophilized P5 in sterile water or DMSO to a stock concentration of 10–20 mM.
 - **Note:** If using DMSO, ensure the final concentration in culture is <0.5% to avoid vehicle toxicity.
- **Storage:** Aliquot stock solution and store at -20°C. Avoid repeated freeze-thaw cycles.
- **Working Solution:** Dilute immediately before use in complete cell culture medium.

Cell Permeability & Cytoprotection Assay

Objective: Verify P5 uptake and inhibition of Bax-mediated apoptosis.

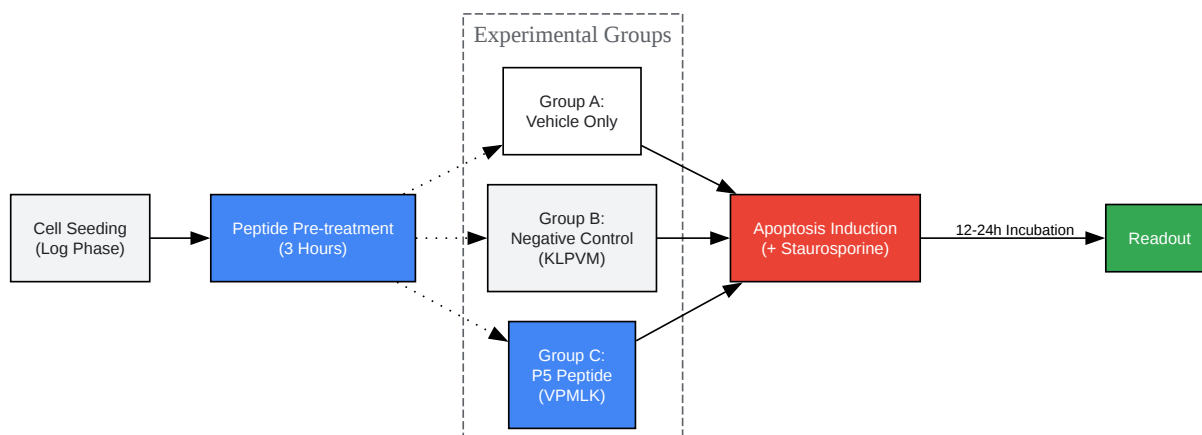
Reagents:

- **Target Cells** (e.g., HeLa, HEK293, or primary neurons).
- **Apoptosis Inducer** (e.g., Staurosporine, Etoposide).
- **P5 Peptide (VPMLK).**[\[2\]](#)
- **Negative Control Peptide** (Sequence: KLPVM - Scrambled/Mutant).
- **Viability Reagent** (e.g., MTT, CellTiter-Glo, or Annexin V-FITC).

Workflow:

Step	Action	Technical Rationale
1. Seeding	Seed cells at 1×10^5 cells/mL in 6-well or 96-well plates. Incubate overnight.	Ensures cells are in log-phase growth.
2. Pre-treatment	Replace media with fresh media containing 50–200 μ M P5. Incubate for 3 hours.	Allows sufficient time for cytosolic accumulation of the peptide.
3. Induction	Add Apoptosis Inducer (e.g., 1 μ M Staurosporine) without removing P5.	P5 must be present during the stress event to sequester Bax.
4. Incubation	Incubate for 12–24 hours (depending on inducer kinetics).	Time required for Bax translocation and caspase activation in control cells.
5. Analysis	Measure cell viability or stain for Cytochrome c release.	Quantifies the cytoprotective effect relative to the Negative Control.

Validation Workflow Diagram



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Figure 2: Validation Workflow. Comparative analysis of P5 efficacy against negative controls and vehicle.

Therapeutic Applications & Limitations

Applications

- **Neuroprotection:** P5 has shown efficacy in reducing neuronal death in models of ischemia and glaucoma by preventing Bax-mediated mitochondrial damage.
- **Islet Transplantation:** Pre-treatment of pancreatic islets with P5 improves graft survival by inhibiting apoptosis triggered by isolation stress.
- **Chemotherapy Resistance Studies:** Used to dissect the role of Bax in cancer cell drug sensitivity.

Limitations

- **Concentration Dependence:** High concentrations (50–200 μ M) are often required due to the passive nature of uptake and the stoichiometric binding required to inhibit the cellular pool of

Bax.

- Specificity: While highly specific to Bax, P5 does not inhibit Bak. In cells where Bak is the dominant effector of apoptosis, P5 may show reduced efficacy.

References

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